

# Thermodynamic Properties of 3-Chlorotoluene: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3-Chlorotoluene

Cat. No.: B144806

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This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **3-Chlorotoluene** (m-chlorotoluene). The information is curated to support research, development, and safety protocols in scientific and pharmaceutical applications. All quantitative data is presented in clear, tabular formats for ease of comparison and reference. Detailed experimental methodologies for key thermodynamic measurements are also provided.

## Core Thermodynamic Properties

**3-Chlorotoluene**, a colorless liquid, is a significant intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes.<sup>[1]</sup> A thorough understanding of its thermodynamic properties is crucial for process design, safety, and optimization in its various applications.

## Physicochemical Data

Basic physicochemical identifiers for **3-Chlorotoluene** are summarized in Table 1.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Cl	[2]
Molecular Weight	126.58 g/mol	[2]
CAS Number	108-41-8	[2]
Appearance	Colorless liquid	[1][2]

## Key Thermodynamic Data

The fundamental thermodynamic properties of **3-Chlorotoluene** are detailed in Table 2. These values are essential for modeling its behavior in chemical reactions and physical processes.

Property	Value	Conditions	Source
Boiling Point	162 °C (435.15 K)	at 760 mmHg	[2]
Melting Point	-48 °C (225.15 K)	-	[2]
Density	1.072 g/mL	at 20 °C	[2][3]
Vapor Pressure	3.68 mmHg	at 25 °C	
10 mmHg	at 43.2 °C (109.8 °F)		
Heat of Vaporization (ΔH <sub>vap</sub> )	38.50 kJ/mol	Calculated	
Standard Enthalpy of Formation (ΔH <sub>f</sub> °)	-83.3 kJ/mol	liquid, uncertain value	[4]
Specific Heat Capacity (liquid)	Not available	-	

## Experimental Protocols

Accurate determination of thermodynamic properties relies on precise experimental methodologies. The following sections outline standard protocols for measuring key parameters of liquid compounds like **3-Chlorotoluene**.

## Determination of Vapor Pressure

The relationship between the vapor pressure of a liquid and its temperature can be determined using a gas pressure sensor and a temperature probe.

Methodology:

- A small amount of **3-Chlorotoluene** is injected into a sealed flask of known volume.
- The flask is submerged in a water bath to control the temperature.
- A pressure sensor and a temperature probe connected to a data logger are used to record the total pressure inside the flask and the temperature of the water bath, respectively.
- The temperature of the water bath is varied, and the corresponding total pressure is recorded at each temperature point.
- The vapor pressure at each temperature is calculated by subtracting the initial air pressure in the flask from the total pressure measured.
- The heat of vaporization can then be determined from the slope of a plot of the natural logarithm of vapor pressure versus the inverse of the absolute temperature (Clausius-Clapeyron equation).

## Determination of Enthalpy of Formation by Calorimetry

The standard enthalpy of formation of a compound is determined through combustion calorimetry.

Methodology:

- A precisely weighed sample of **3-Chlorotoluene** is placed in a sample holder within a combustion bomb.
- The bomb is filled with high-pressure oxygen.
- The bomb is then placed in a calorimeter, a container with a known quantity of water.

- The initial temperature of the water is recorded.
- The sample is ignited, and the heat released by the combustion reaction is absorbed by the bomb and the surrounding water, causing a temperature increase.
- The final temperature of the water is recorded once thermal equilibrium is reached.
- The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter, and the mass of the water.
- The standard enthalpy of formation is then calculated from the heat of combustion using Hess's Law, taking into account the standard enthalpies of formation of the combustion products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and  $\text{HCl}$ ).

## Determination of Specific Heat Capacity

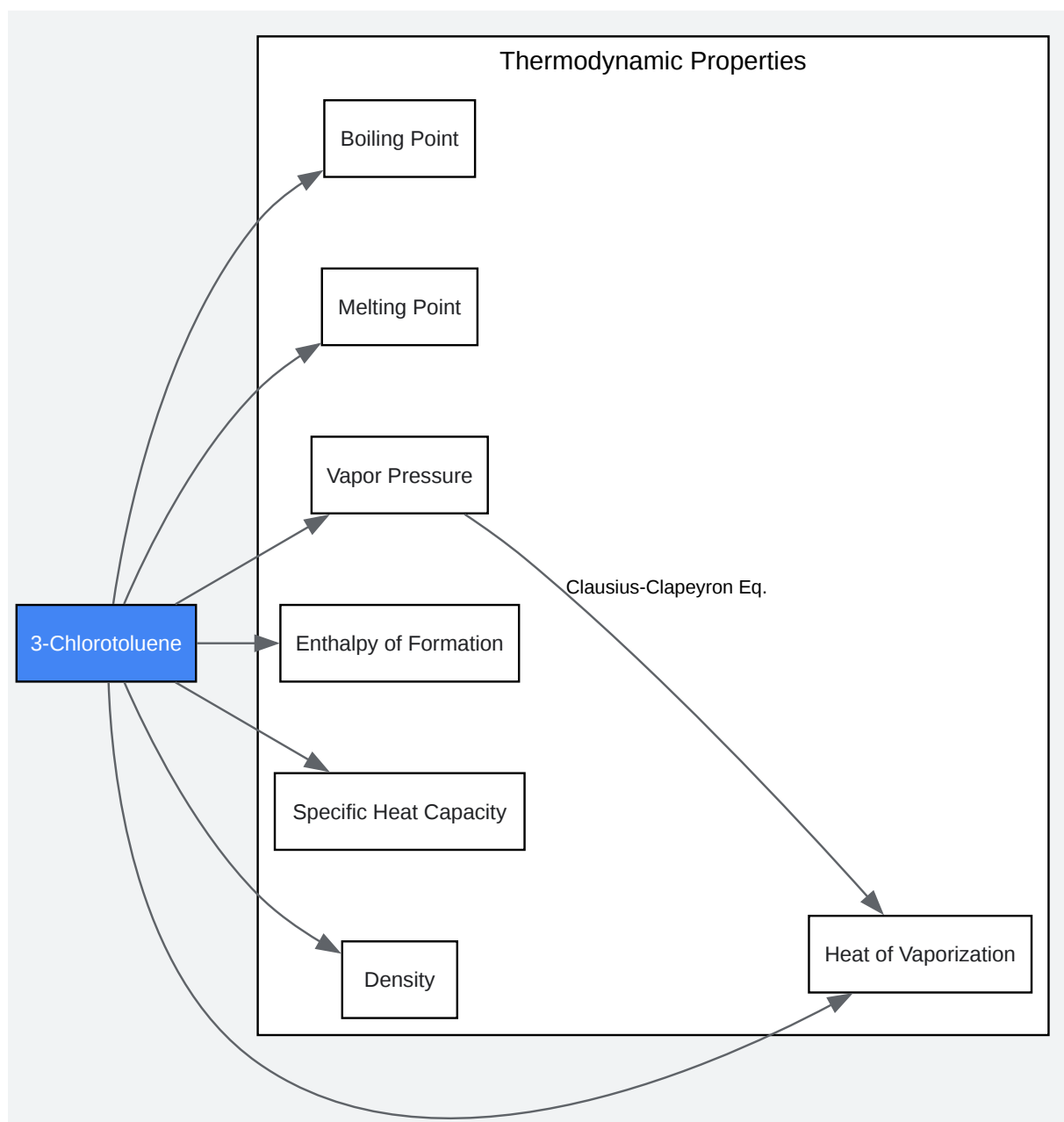
The specific heat capacity of a liquid can be determined by measuring the amount of heat required to raise the temperature of a known mass of the liquid by a specific amount.

Methodology:

- A known mass of **3-Chlorotoluene** is placed in a calorimeter.
- The initial temperature of the liquid is measured.
- A known amount of heat is supplied to the liquid using an electric heater immersed in the liquid. The energy supplied can be calculated from the power of the heater and the time it is switched on ( $E = P \times t$ ).
- The liquid is stirred continuously to ensure uniform temperature distribution.
- The final temperature of the liquid is measured after a specific time interval.
- The specific heat capacity is then calculated using the formula:  $c = Q / (m \times \Delta T)$ , where  $Q$  is the heat supplied,  $m$  is the mass of the liquid, and  $\Delta T$  is the change in temperature.

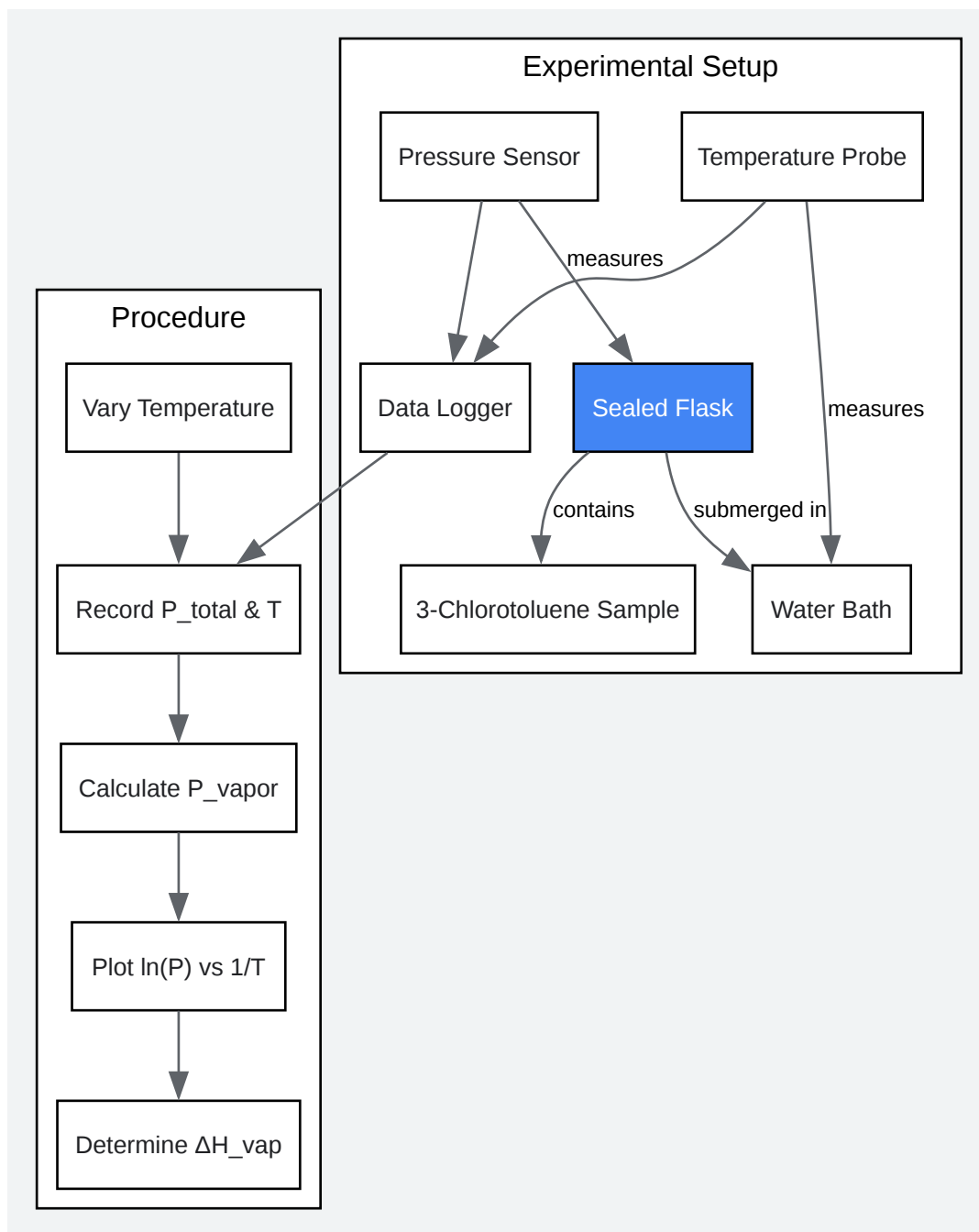
## Visualizations

The following diagrams illustrate key relationships and experimental workflows relevant to the thermodynamic properties of **3-Chlorotoluene**.



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Caption: Interrelation of key thermodynamic properties of **3-Chlorotoluene**.



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Caption: Workflow for experimental determination of vapor pressure.

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